

# An In-depth Technical Guide to the Physicochemical Properties of Butyl Ricinoleate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Butyl ricinoleate*

Cat. No.: *B087238*

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and density of **Butyl Ricinoleate**, a versatile ester derived from castor oil.<sup>[1][2]</sup> This document includes key physicochemical data, detailed experimental protocols for density determination, and graphical representations of relevant experimental and synthetic workflows. **Butyl Ricinoleate** is noted for its applications as a biodegradable lubricant, a plasticizer, and an emollient in cosmetic and pharmaceutical formulations.<sup>[1][2][3]</sup>

## Physicochemical Data

The fundamental physical and chemical properties of **Butyl Ricinoleate** are summarized below. These values are critical for its application in research and development, particularly in formulation and material science.

Property	Value	Source(s)
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>3</sub>	
Molecular Weight	354.58 g/mol	
Density	0.919 g/cm <sup>3</sup>	
CAS Number	151-13-3	
Appearance	Liquid	
Boiling Point	185°C at 1 mmHg	
Melting Point	-10°C	
Flash Point	115°C	
Refractive Index	1.467	

## Experimental Protocols for Density Determination

The density of a liquid is a fundamental property that can be determined with high precision using several established methods. Below are detailed protocols for two common and accurate techniques applicable to **Butyl Ricinoleate**.

### Density Determination using a Pycnometer

This method is a highly precise technique that relies on determining the mass of a known volume of the liquid. A pycnometer is a glass flask with a specific, accurately known volume.

Materials:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to  $\pm 0.0001$  g)
- **Butyl Ricinoleate** sample
- Distilled water (as a reference liquid)

- Acetone (for cleaning and drying)
- Thermostatic water bath
- Lint-free tissue

Procedure:

- Cleaning and Calibration:
  - Thoroughly clean the pycnometer and its stopper with a suitable solvent like acetone and then rinse with distilled water.
  - Dry the pycnometer completely by placing it in an oven or by rinsing with acetone and allowing it to air dry.
  - Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance (mass  $m_0$ ).
  - Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.
  - Place the filled pycnometer in a thermostatic water bath set to a specific temperature (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
  - Remove the pycnometer from the bath, carefully dry the exterior with a lint-free tissue, and weigh it (mass  $m_1$ ).
  - The volume of the pycnometer ( $V$ ) at the specified temperature can be calculated using the known density of water ( $\rho_{\text{water}}$ ) at that temperature:  $V = (m_1 - m_0) / \rho_{\text{water}}$ .
- Measurement of **Butyl Ricinoleate** Density:
  - Empty and thoroughly dry the calibrated pycnometer.
  - Fill the pycnometer with the **Butyl Ricinoleate** sample, again ensuring no air bubbles are present and inserting the stopper to allow excess liquid to escape.

- Thermostat the filled pycnometer to the same temperature used for water calibration.
- Dry the exterior of the pycnometer and weigh it (mass  $m_2$ ).
- The mass of the **Butyl Ricinoleate** sample is  $m_{\text{sample}} = m_2 - m_0$ .
- The density of the **Butyl Ricinoleate** ( $\rho_{\text{sample}}$ ) is then calculated using the formula:  
$$\rho_{\text{sample}} = (m_2 - m_0) / V.$$

## Density Determination using an Oscillating U-Tube Densitometer

This is a modern, rapid, and highly accurate method for determining the density of liquids. The instrument measures the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid.

Principle: The natural frequency of oscillation of the U-tube is dependent on its mass. When filled with a liquid, the total mass of the tube changes, which in turn alters its oscillation frequency. The instrument measures this change in frequency and relates it to the density of the sample.

Materials:

- Digital oscillating U-tube densitometer
- **Butyl Ricinoleate** sample
- Syringes for sample injection
- Solvents for cleaning (e.g., ethanol, acetone)

Procedure:

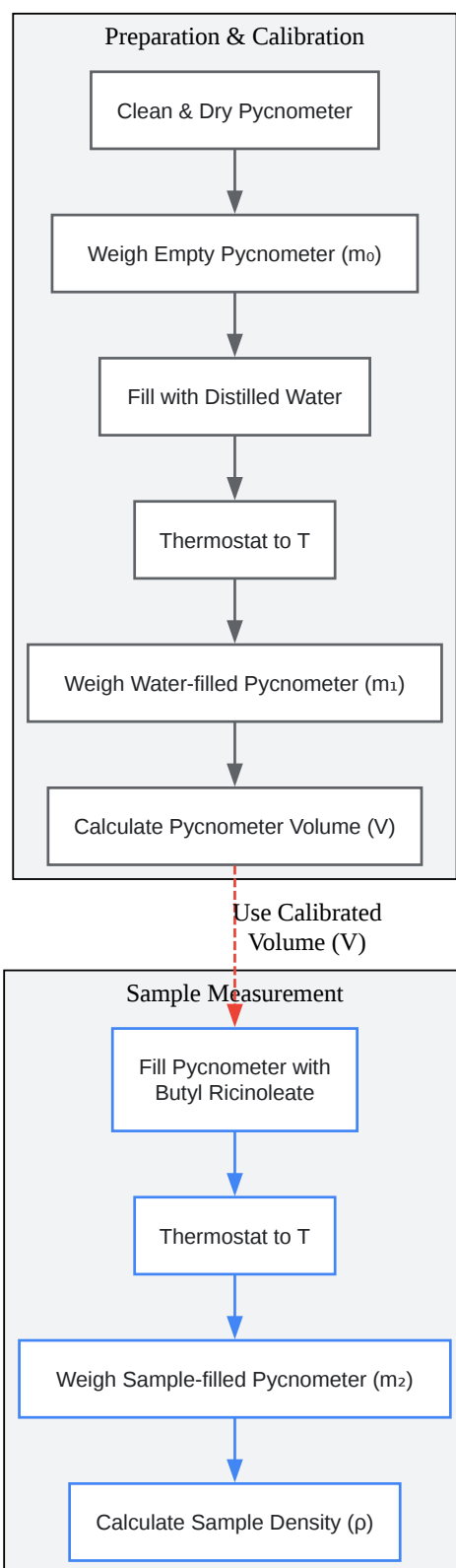
- Instrument Calibration:
  - Calibrate the densitometer according to the manufacturer's instructions. This typically involves measuring the oscillation periods with two standards of known density, usually dry air and ultrapure water, at a specified temperature.

- The instrument's software uses these measurements to determine the instrument constants.
- Sample Measurement:
  - Ensure the U-tube is clean and dry before introducing the sample.
  - Inject the **Butyl Ricinoleate** sample into the U-tube using a syringe, ensuring there are no air bubbles in the measurement cell. Many modern instruments have bubble detection systems.
  - The instrument will automatically bring the sample to the set temperature (e.g., 20°C) using its built-in Peltier temperature control.
  - The instrument excites the U-tube and measures the oscillation period.
  - The density of the **Butyl Ricinoleate** is then automatically calculated by the instrument's software and displayed.
- Cleaning:
  - After the measurement, flush the U-tube with an appropriate solvent to remove the sample.
  - Dry the tube by passing clean, dry air through it.

## Visualizations

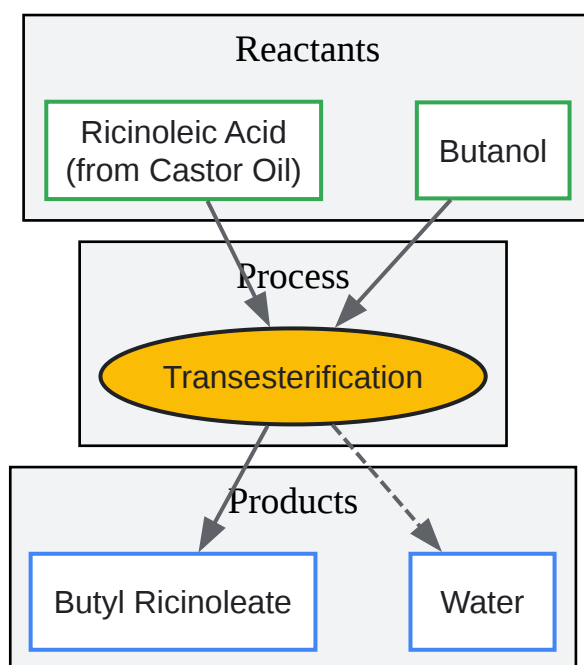
### Experimental and Synthetic Workflows

To visually represent the processes discussed, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: Workflow for Density Determination of **Butyl Ricinoleate** using a Pycnometer.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Butyl Ricinoleate** via Transesterification.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rudolphresearch.com [rudolphresearch.com]
- 2. Butyl Ricinoleate - Manufacturer Manufacturer, Supplier, Exporter [acmesynthetic.com]
- 3. Buy Butyl ricinoleate | 151-13-3 [smolecule.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Butyl Ricinoleate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087238#molecular-weight-and-density-of-butyl-ricinoleate\]](https://www.benchchem.com/product/b087238#molecular-weight-and-density-of-butyl-ricinoleate)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)